Technical Guide: Chromogenic Substrate D-Val-Phe-Lys 4-nitroanilide Dihydrochloride

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*D-Val-Phe-Lys 4-nitroanilide dihydrochloride*
CAS No.:	*74551-31-8*
Cat. No.:	*B1436249*

Get Quote

High-Affinity Substrate for the Kinetic Determination of Plasmin Activity

Executive Summary

D-Val-Phe-Lys 4-nitroanilide dihydrochloride (H-D-Val-Phe-Lys-pNA • 2HCl), historically known as S-2390, is a highly specific and sensitive chromogenic substrate designed for the quantitative determination of Plasmin (EC 3.4.21.7) and plasminogen activity.[1][2]

While the related substrate S-2251 (D-Val-Leu-Lys-pNA) is the industry standard, D-Val-Phe-Lys-pNA distinguishes itself with a significantly lower

(higher affinity) and higher catalytic efficiency (

). This makes it the superior choice for assays requiring high sensitivity or the detection of low-abundance plasmin in complex biological matrices.

Molecular Architecture & Mechanism

© 2026 BenchChem. All rights reserved.

Chemical Structure

The substrate consists of a tripeptide sequence (D-Valine, L-Phenylalanine, L-Lysine) coupled to a chromophore, para-nitroaniline (pNA), via an amide bond at the C-terminus.[3] The N-terminal D-amino acid prevents degradation by non-specific aminopeptidases.

- Sequence: H-D-Val-Phe-Lys-pNA[3]
- Molecular Weight: ~551.5 Da (Dihydrochloride salt)
- Solubility: Soluble in water and aqueous buffers (up to 20 mM).

Reaction Mechanism

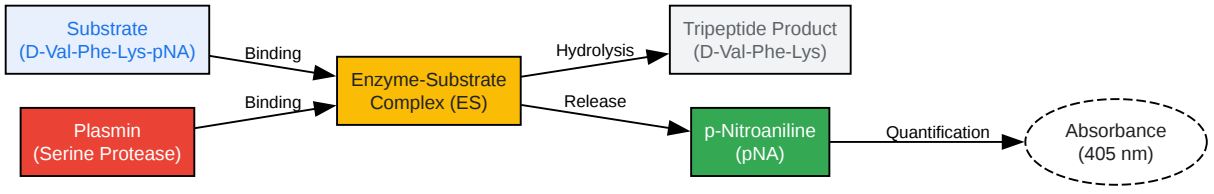
Plasmin is a serine protease with trypsin-like specificity, cleaving peptide bonds C-terminal to Lysine or Arginine residues.[4] The inclusion of Phenylalanine (Phe) at the P2 position and Valine (Val) at the P3 position optimizes the hydrophobic interaction with the enzyme's S2 and S3 subsites.

Upon hydrolysis, the substrate releases free p-nitroaniline, which exhibits a distinct yellow color. The rate of color formation is directly proportional to the enzymatic activity of Plasmin.

Reaction Stoichiometry:

Visualization: Proteolytic Pathway

The following diagram illustrates the enzymatic hydrolysis and signal generation pathway.



Click to download full resolution via product page

Figure 1: Mechanism of action for D-Val-Phe-Lys-pNA hydrolysis by Plasmin.

© 2026 BenchChem. All rights reserved.

Technical Specifications & Kinetic Profiling

Comparative Kinetics (S-2390 vs. S-2251)

The substitution of Leucine (in S-2251) with Phenylalanine (in S-2390) at the P2 position dramatically alters the kinetic profile. D-Val-Phe-Lys-pNA exhibits a 5-fold lower

, indicating much tighter binding to Plasmin.

Parameter	D-Val-Phe-Lys-pNA (S-2390)	D-Val-Leu-Lys-pNA (S-2251)	Impact
Target Enzyme	Plasmin	Plasmin	Specificity
(mM)	0.075	0.40	Higher Affinity
( )	~15	~20	Turnover Rate
Specificity Constant ( )	200 ( )	50 ( )	4x Efficiency
Detection Limit	Low nM range	Mid nM range	Sensitivity

Data derived from comparative kinetic studies of chromogenic substrates [1].

Selectivity Profile

While highly specific for Plasmin, D-Val-Phe-Lys-pNA can show minor cross-reactivity with other trypsin-like serine proteases if present in high concentrations:

- Primary Target: Plasmin (100% relative reactivity)
- Minor Cross-reactivity: Plasma Kallikrein (<2%), Thrombin (<1%), Factor Xa (<1%).

Experimental Protocol: Plasmin Activity Assay

Reagent Preparation

© 2026 BenchChem. All rights reserved.

- Assay Buffer: 50 mM Tris-HCl, pH 7.4, 100 mM NaCl. (Optional: Add 0.01% Tween-20 to prevent surface adsorption).
- Substrate Stock (2 mM): Dissolve 11 mg of D-Val-Phe-Lys-pNA • 2HCl in 10 mL of deionized water. Store aliquots at -20°C.
  - Note: Avoid repeated freeze-thaw cycles.
- Plasmin Standard: Reconstitute lyophilized human plasmin in cold 1 mM HCl to preserve activity. Dilute in Assay Buffer immediately before use.

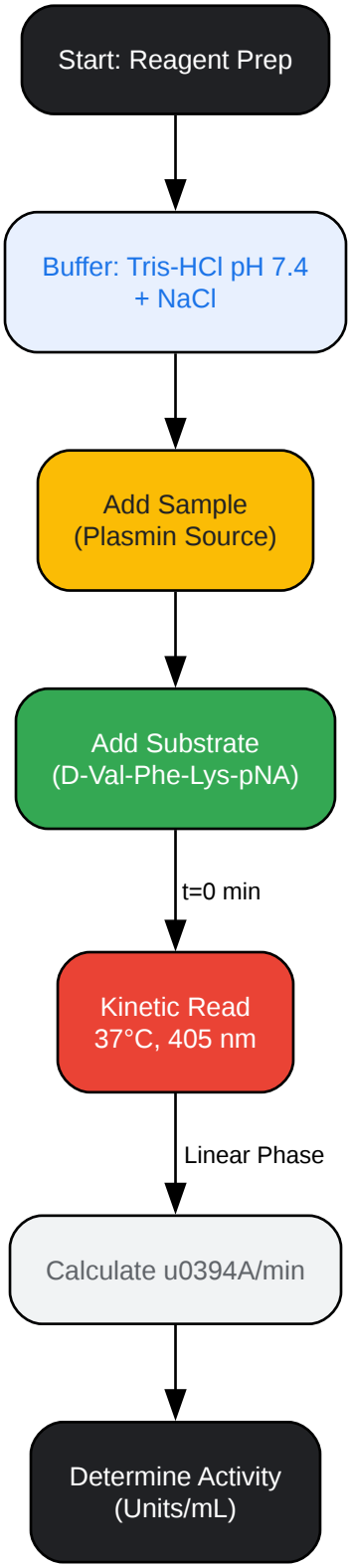
Assay Workflow (Microplate Format)

This protocol describes a continuous kinetic assay, which is superior to endpoint methods for linearity validation.

- Equilibration: Pre-warm Assay Buffer and Substrate to 37°C.
- Sample Loading: Pipette 20 µL of enzyme sample (or standard) into a 96-well microplate.
- Reaction Initiation: Add 180 µL of Substrate Working Solution (final conc. ~0.2 - 0.4 mM).[1]
- Measurement: Immediately place in a pre-warmed (37°C) plate reader.
- Data Acquisition: Measure Absorbance at 405 nm every 30 seconds for 10–20 minutes.
  - Reference Wavelength: 490 nm (optional, for background subtraction).

Visualization: Assay Logic

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Step-by-step workflow for the kinetic determination of Plasmin activity.

© 2026 BenchChem. All rights reserved.

Calculation & Analysis

Calculate the change in absorbance per minute (

) from the linear portion of the curve.

- (Extinction Coefficient): 9.6 mM

  cm

  (or 9600 M

  cm

) for pNA at 405 nm.
- (Path Length): ~0.6 cm for 200 µL in a standard 96-well plate.
- : Total reaction volume (µL).
- : Sample volume (µL).

Applications in Drug Development

The high affinity of D-Val-Phe-Lys-pNA makes it particularly valuable in:

- -Antiplasmin Determination:
  - Used in "back-titration" assays where excess Plasmin is added to plasma. The residual Plasmin activity (measured by substrate hydrolysis) is inversely proportional to the antiplasmin concentration.
- Plasminogen Activation Assays:
  - Used to monitor the activation of Plasminogen by t-PA or Streptokinase.[5] The lag phase and subsequent rate of hydrolysis provide data on activator kinetics [2].
- Inhibitor Screening:
  - Ideal for screening synthetic serine protease inhibitors (e.g., tranexamic acid analogs or novel small molecules) due to the strict Michaelis-Menten kinetics observed with this

© 2026 BenchChem. All rights reserved.

substrate.

Troubleshooting & Validation (Trustworthiness)

- Spontaneous Hydrolysis: If the blank (Buffer + Substrate) turns yellow over time, the substrate may be contaminated or the pH is too high (>8.5). Store stock solutions at acidic pH (water or 1 mM HCl) to prevent autolysis.
- Turbidity Interference: Biological samples (plasma/lipids) may scatter light. Always use a kinetic method (

) rather than an endpoint to negate static turbidity interference.
- Linearity: Ensure

  is constant. If the rate decreases (plateau), the substrate has been depleted; dilute the enzyme sample and re-run.

References

- Friberger, P. et al. (1982). Chromogenic peptide substrates.[1][2][4][5][6][7][8] Their use for the assay of factors in the fibrinolytic and plasma kallikrein-kinin systems. Scandinavian Journal of Clinical and Laboratory Investigation, Supplement 162, 49.
- Wiman, B. (1980). Assay of plasminogen activator using the chromogenic substrate S-2390.[1] Thrombosis Research.
- Laboratory Medicine. (2001).[1] Characteristics of Commercially Available Chromogenic Substrates.[1][5][6][8] Volume 32, Number 7.[1]
- Chromogenix. (Original Manufacturer). S-2390 Technical Data Sheet.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. academic.oup.com [academic.oup.com]
- 2. d-nb.info [d-nb.info]
- 3. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 4. Kinetics of Activated Thrombin-activatable Fibrinolysis Inhibitor (TAFIa)-catalyzed Cleavage of C-terminal Lysine Residues of Fibrin Degradation Products and Removal of Plasminogen-binding Sites - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Chromogenic substrates - Haemochrom [haemochrom.de]
- 6. researchgate.net [researchgate.net]
- 7. EP3127913A1 - Chromogenic and fluorogenic peptide substrates for the detection of serine protease activity - Google Patents [patents.google.com]
- 8. spandidos-publications.com [spandidos-publications.com]

- To cite this document: BenchChem. [Technical Guide: Chromogenic Substrate D-Val-Phe-Lys 4-nitroanilide Dihydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1436249/docs#technical-guide-chromogenic-substrate-d-val-phe-lys-4-nitroanilide-dihydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.